

Troubleshooting ACORINE solubility issues in aqueous solutions

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Compound of Interest

Compound Name: ACORINE
Cat. No.: B1139253

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ACORINE Solubility Technical Support Center

This technical support guide is designed for researchers, scientists, and drug development professionals to provide comprehensive troubleshooting for solubility issues encountered with "ACORINE" in aqueous solutions.

Critical First Step: Identify Your Specific "ACORINE"

The name "ACORINE" is used for several distinct chemical compounds. To effectively troubleshoot solubility, you must first identify the specific compound you are working with. The most reliable identifier is the CAS (Chemical Abstracts Service) number.

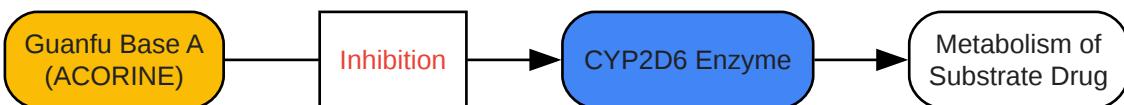
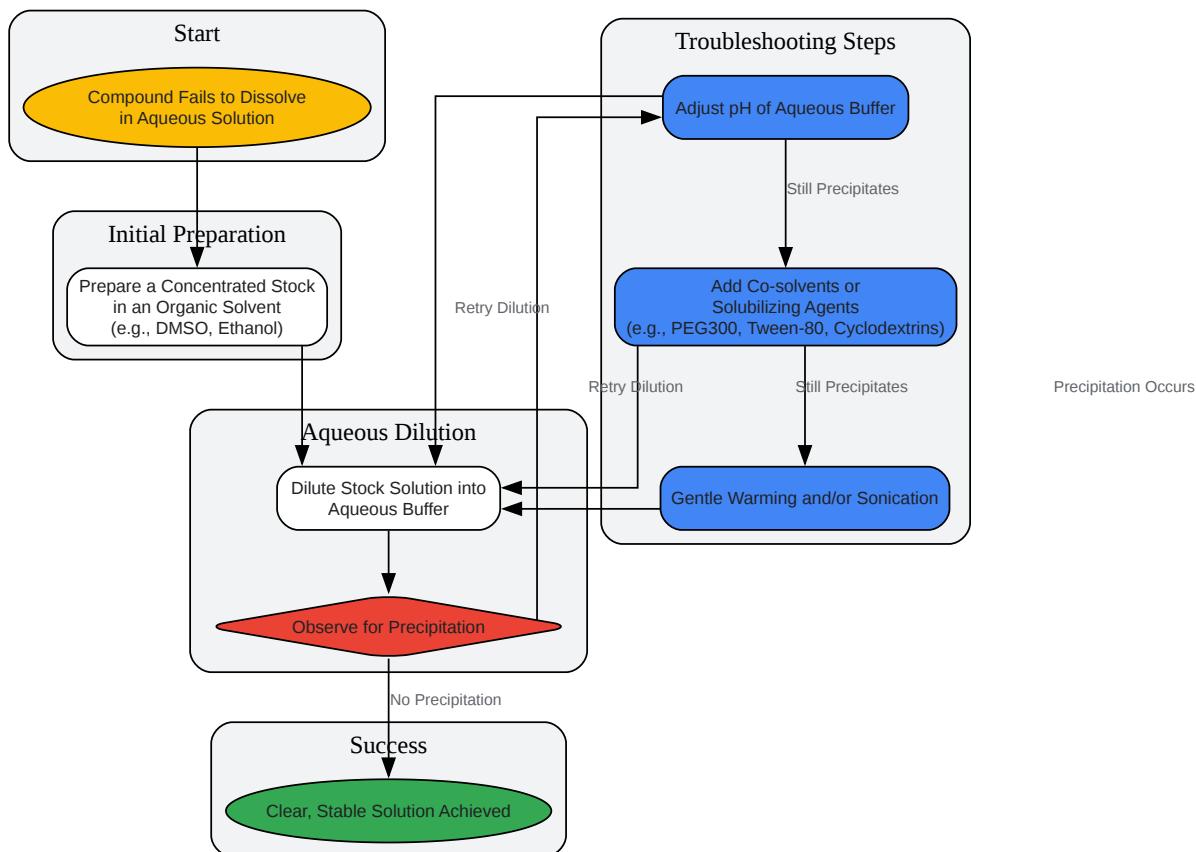
Check your product's documentation or supplier information for a CAS number. Once identified, you can refer to the specific guidance below.

Common "ACORINE" Variants	CAS Number	Other Names
Acorine	1394-49-6	Guan-fu base I, Guan-fu base B
Guanfu base A	1394-48-5	GFA
Aconine	509-20-6	
Acotine (Guan-fu base Y)	Not readily available	

If you cannot find a CAS number, contact your chemical supplier for clarification. Proceeding without correct identification can lead to failed experiments and wasted resources.

General Troubleshooting Workflow for Poorly Soluble Compounds

For many organic compounds, including Aconitum alkaloids, aqueous solubility can be challenging. The following workflow provides a systematic approach to overcoming these issues.



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